

Application Notes and Protocols for *cis*-Dichlorobis(triethylphosphine)platinum(II)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

cis-
Compound Name: Dichlorobis(triethylphosphine)platinum(II)
Cat. No.: B095018

[Get Quote](#)

Introduction: Understanding the Reactivity and Handling of a Key Platinum(II) Complex

***cis*-Dichlorobis(triethylphosphine)platinum(II)**, a coordination complex featuring a central platinum atom, is a valuable reagent and precursor in organometallic chemistry and catalysis. Its utility is, however, intrinsically linked to its sensitivity to atmospheric conditions. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the appropriate handling and storage procedures for this compound. Adherence to these protocols is critical not only for maintaining the integrity of the material but also for ensuring laboratory safety. The methodologies described herein are grounded in established principles of handling air- and moisture-sensitive compounds, ensuring both experimental success and user safety.

Physicochemical and Safety Data

A thorough understanding of the physicochemical properties and hazard profile of ***cis*-Dichlorobis(triethylphosphine)platinum(II)** is the foundation of its safe handling.

Physical and Chemical Properties

The key physical and chemical properties of ***cis*-Dichlorobis(triethylphosphine)platinum(II)** are summarized in the table below. This data has been aggregated from various chemical

suppliers and databases.

Property	Value	Source(s)
Chemical Formula	C ₁₂ H ₃₀ Cl ₂ P ₂ Pt	
Molecular Weight	502.30 g/mol	,
Appearance	White to off-white powder/crystals	,
Melting Point	139-142 °C	
Solubility	Soluble in many organic solvents.	
Hygroscopic Nature	Hygroscopic	

Safety and Hazard Information

cis-Dichlorobis(triethylphosphine)platinum(II) is a hazardous substance and must be handled with appropriate precautions. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its potential risks.

GHS Pictograms:

Signal Word: Warning

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H317: May cause an allergic skin reaction.[2]
- H319: Causes serious eye irritation.[1]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2]
- H335: May cause respiratory irritation.[1]

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P342 + P311: If experiencing respiratory symptoms: Call a POISON CENTER or doctor/physician.[3]

The Chemical Rationale for Specialized Handling

The necessity for handling **cis-Dichlorobis(triethylphosphine)platinum(II)** under an inert atmosphere stems from its inherent chemical properties. The platinum(II) center is susceptible to oxidation, and the compound itself is hygroscopic.

- **Hygroscopicity:** The term hygroscopic refers to the tendency of a substance to absorb moisture from the surrounding air.[3] In the case of **cis-Dichlorobis(triethylphosphine)platinum(II)**, the presence of polar Pt-Cl bonds and the overall molecular structure can facilitate interactions with water molecules. This absorption of water can lead to hydrolysis, degrading the compound and affecting its reactivity and the stoichiometry of subsequent reactions. The hygroscopic nature of many organic and organometallic compounds is influenced by the presence of functional groups that can form hydrogen bonds with water.
- **Air Sensitivity:** While not pyrophoric (spontaneously igniting in air), many organometallic compounds, particularly those with electron-rich metal centers, can be sensitive to atmospheric oxygen.[4] Oxygen can act as an oxidizing agent, potentially leading to the decomposition of the complex or the formation of unwanted byproducts. For platinum(II) complexes, while relatively stable, prolonged exposure to air, especially in solution, can lead to gradual degradation.

Storage and Handling Protocols

Given its hygroscopic and air-sensitive nature, stringent storage and handling protocols are mandatory.

Long-Term Storage

For long-term storage, **cis-Dichlorobis(triethylphosphine)platinum(II)** should be kept in a tightly sealed container, preferably a Schlenk flask or a vial with a PTFE-lined cap. The container should be stored inside a desiccator or, for optimal stability, within an inert atmosphere glovebox. The storage area should be cool, dry, and well-ventilated.

Inert Atmosphere Handling: A Step-by-Step Guide

All manipulations of **cis-Dichlorobis(triethylphosphine)platinum(II)**, including weighing, transferring, and preparing solutions, must be performed under an inert atmosphere of nitrogen or argon. A glovebox is the preferred environment for these operations.

Protocol for Weighing and Reconstituting in a Glovebox:

- **Preparation:** Ensure the glovebox has a stable inert atmosphere with low oxygen and moisture levels. Introduce the sealed container of the platinum complex, a clean, dry spatula, a tared weigh boat or vial, and the desired solvent (previously dried and degassed) into the glovebox antechamber.
- **Purging:** Cycle the antechamber with the inert gas multiple times to remove any atmospheric contaminants.
- **Transfer to Glovebox:** Once the antechamber is fully purged, transfer the items into the main chamber of the glovebox.
- **Equilibration:** Allow the container of the platinum complex to equilibrate to the glovebox temperature before opening to prevent condensation.
- **Weighing:** Carefully open the container and, using the clean spatula, transfer the desired amount of the white to off-white powder to the tared weigh boat or vial on a balance inside the glovebox.
- **Reconstitution:** Add the desired volume of the anhydrous, degassed solvent to the vial containing the weighed complex. Gently swirl or stir the mixture until the solid is fully

dissolved.

- Sealing: Securely cap the vial containing the solution.
- Cleanup: Tightly reseal the original container of the solid platinum complex. Clean any spills within the glovebox immediately using appropriate procedures.
- Removal from Glovebox: Place the sealed solution vial and the original container back into the antechamber, purge as before, and then remove them from the glovebox.

Glovebox Workflow for Handling cis-Dichlorobis(triethylphosphine)platinum(II)

1. Introduce Materials into Antechamber



2. Purge Antechamber



3. Transfer to Glovebox



4. Equilibrate and Weigh Compound



5. Reconstitute with Anhydrous Solvent



6. Seal Solution and Original Container



7. Clean and Prepare for Removal



8. Transfer to Antechamber and Purge



9. Remove from Glovebox

[Click to download full resolution via product page](#)

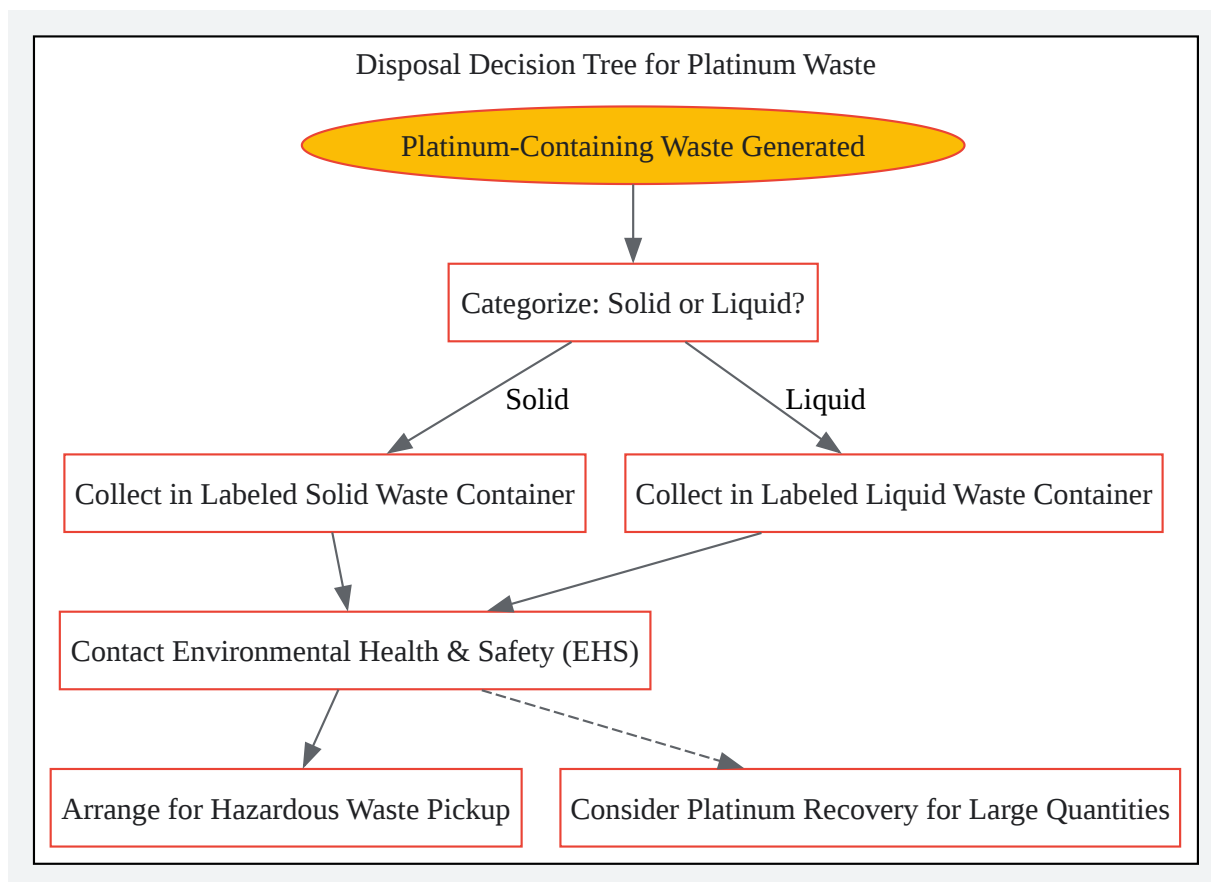
Caption: Workflow for handling air-sensitive platinum complex.

Disposal Procedures

The disposal of platinum-containing waste must be handled responsibly to prevent environmental contamination and to comply with institutional and regulatory guidelines.

Waste Segregation and Disposal Workflow:

- **Categorize Waste:** Separate waste streams into solids (e.g., contaminated gloves, weigh boats, paper towels) and liquids (e.g., unused solutions, reaction residues).
- **Solid Waste:** Collect all solid waste contaminated with the platinum complex in a clearly labeled, sealed waste container.
- **Liquid Waste:** Collect all liquid waste in a designated, sealed, and properly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) department for specific instructions on the disposal of platinum-containing hazardous waste. They will provide guidance on proper labeling, storage, and pickup procedures.
- **Consider Platinum Recovery:** For larger quantities of platinum waste, consider the possibility of platinum recovery. This is an environmentally and economically sound practice. Specialized companies can process platinum-containing waste to recover the precious metal.^[2]



[Click to download full resolution via product page](#)

Caption: Decision tree for the disposal of platinum waste.

References

- **cis-Dichlorobis(triethylphosphine)platinum(II)** | C₁₂H₃₀Cl₂P₂Pt | CID 11027520. PubChem. [Link]
- cis-Dichlorobis(triethylphosphine)
- School of Chemistry SOP For Operation Of Glove Boxes. University of St Andrews. [Link]
- **cis-Dichlorobis(triethylphosphine)platinum(II)** Safety, Handling, and Storage. PubChem. [Link]
- How to Recycle Platinum from Labor
- Organometallic compound - Stability, Reactivity, Bonding. Britannica. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. m.youtube.com [m.youtube.com]
- 2. Platinum Recovery from Lab Sensors:- Specialty Metals Smelters and Refiner — Reclaim, Recycle, and Sell your Precious Metal Scrap [specialtymetals.com]
- 3. ucd.ie [ucd.ie]
- 4. Organometallic compound - Stability, Reactivity, Bonding | Britannica [britannica.com]
- To cite this document: BenchChem. [Application Notes and Protocols for cis-Dichlorobis(triethylphosphine)platinum(II)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095018#handling-and-storage-procedures-for-cis-dichlorobis-triethylphosphine-platinum-ii]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com